

Technical Support Center: Handling Strontium Chromate Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Strontium chromate*

Cat. No.: B1219968

[Get Quote](#)

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **strontium chromate** powder. Adherence to these guidelines is critical due to the significant health risks associated with this compound.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **strontium chromate** powder?

A1: **Strontium chromate** is a known human carcinogen.[\[1\]](#)[\[2\]](#)[\[3\]](#) The primary routes of exposure are inhalation, skin contact, and ingestion.[\[4\]](#) It can cause irritation to the skin, eyes, and respiratory tract.[\[1\]](#)[\[5\]](#)[\[6\]](#) Prolonged or repeated exposure can lead to skin sensitization, ulcers, and damage to the liver and kidneys.[\[1\]](#)

Q2: What immediate actions should I take in case of accidental exposure?

A2:

- Inhalation: Move the individual to fresh air immediately and seek medical attention.[\[3\]](#)[\[4\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[\[3\]](#)[\[4\]](#) If irritation persists, seek medical attention.[\[3\]](#)[\[4\]](#)
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[\[3\]](#)[\[7\]](#) Seek immediate medical attention.

- Ingestion: Do not induce vomiting.[3][4] If the person is conscious, rinse their mouth with water and seek immediate medical attention.[8]

Q3: How should I store **strontium chromate** powder?

A3: **Strontium chromate** should be stored in a cool, dry, well-ventilated area in a tightly sealed container.[4][7] It should be stored in a locked cabinet or room, separate from incompatible materials.[4]

Q4: What are the proper disposal procedures for **strontium chromate** waste?

A4: **Strontium chromate** is considered a hazardous waste and must be disposed of in accordance with local, state, and federal regulations.[1] Contact your institution's environmental health and safety department for specific guidance on hazardous waste disposal.

Troubleshooting Guides

Issue: I have generated dust while weighing **strontium chromate** powder.

- Immediate Action: Stop work immediately. If not already in a ventilated enclosure, hold your breath and move away from the area.
- Assessment: Evaluate the extent of the dust dispersion.
- Cleanup: Follow the spill cleanup protocol outlined below. Do not use a dry brush or compressed air for cleaning as this will further disperse the dust.
- Prevention: Always weigh **strontium chromate** powder within a certified chemical fume hood or a glove box to contain any dust.[1] Use a container that is appropriately sized for the amount of powder being weighed to minimize the risk of spills.

Issue: My gloves tore while I was handling **strontium chromate**.

- Immediate Action: Carefully remove the torn glove, avoiding contact with the contaminated exterior.
- Decontamination: Immediately wash your hands thoroughly with soap and water.

- Re-gloving: Put on a new pair of appropriate chemical-resistant gloves before resuming work.
- Prevention: Always inspect gloves for any signs of damage before use. Consider double-gloving for enhanced protection.

Quantitative Data Summary

Property	Value
Chemical Formula	<chem>SrCrO4</chem>
Appearance	Light yellow powder
Molecular Weight	203.62 g/mol
Solubility in Water	Very slightly soluble
OSHA PEL (as CrO ₃)	5 µg/m ³ (8-hour TWA)
ACGIH TLV (as Cr(VI))	0.0002 mg/m ³ (TWA), 0.0005 mg/m ³ (STEL) ^[8]
Carcinogenicity	Known Human Carcinogen (IARC Group 1) ^{[3][4]}

Experimental Protocols

Protocol 1: Safe Weighing of Strontium Chromate Powder

- Preparation:
 - Ensure a certified chemical fume hood or glove box is operational.
 - Don the required Personal Protective Equipment (PPE): lab coat, chemical-resistant gloves (nitrile or neoprene), and safety goggles with side shields. A respirator may be required based on your institution's risk assessment.
 - Cover the work surface within the enclosure with absorbent, disposable bench paper.
- Procedure:

- Place the analytical balance inside the ventilated enclosure.
- Carefully open the **strontium chromate** container.
- Use a clean, dedicated spatula to transfer the desired amount of powder to a tared weigh boat or container.
- Perform the transfer slowly and close to the surface to minimize dust generation.
- Once the desired weight is achieved, securely close the **strontium chromate** container.

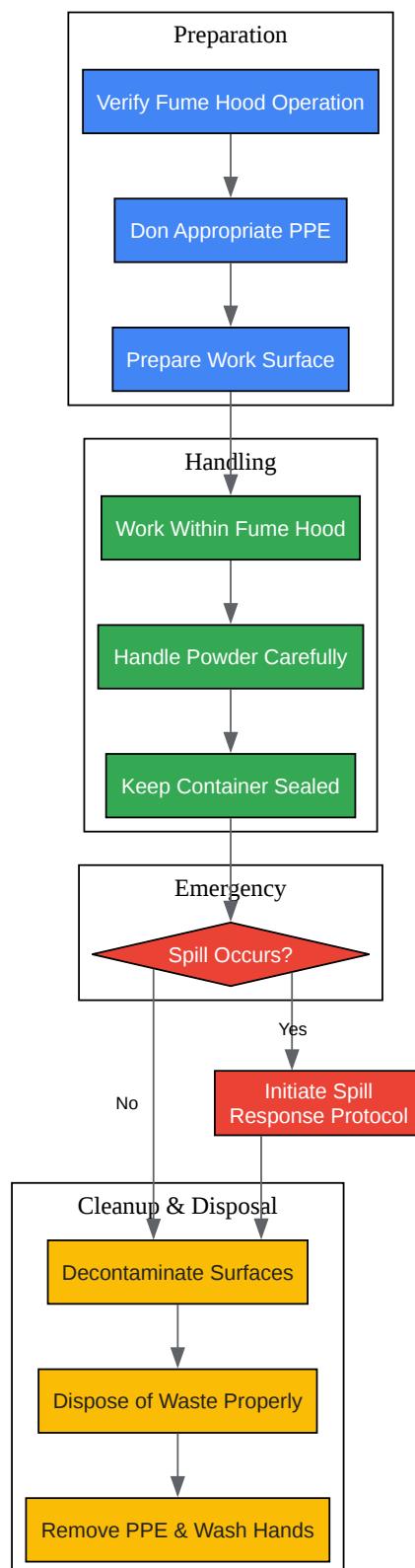
- Cleanup:
 - Carefully wipe the spatula and any contaminated surfaces with a damp cloth.
 - Dispose of the weigh boat, bench paper, and damp cloth as hazardous waste.
 - Decontaminate the balance and the work surface according to your laboratory's standard operating procedures.
 - Remove and dispose of gloves as hazardous waste.
 - Wash hands thoroughly.

Protocol 2: Strontium Chromate Powder Spill Response

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[1\]](#)
- Isolate: Secure the area and prevent entry.
- Ventilate: If the spill is outside of a fume hood, ensure the area is well-ventilated.
- Protect: Don appropriate PPE, including a respirator with a particulate filter, chemical-resistant gloves, a lab coat, and safety goggles. For large spills, a full-body suit and self-contained breathing apparatus may be necessary.[\[4\]](#)
- Contain:

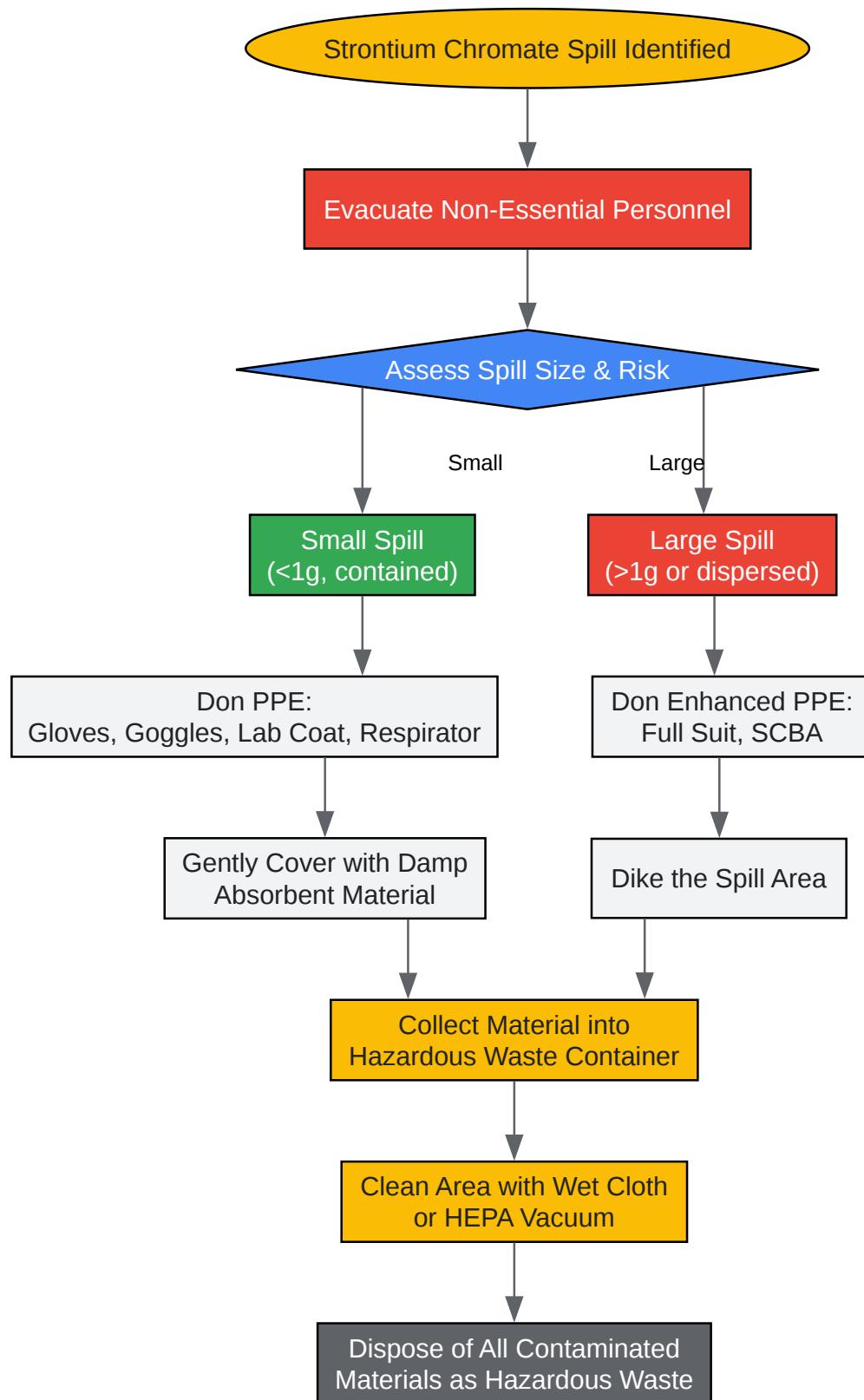
- Small Spill: Gently cover the spill with an absorbent material (e.g., vermiculite or sand).
Moisten the absorbent material slightly with water to prevent dust from becoming airborne.
[\[8\]](#)
- Large Spill: Dike the area around the spill to prevent it from spreading.
- Cleanup:
 - Carefully scoop the contained material into a labeled, sealable hazardous waste container.
[\[1\]](#)
 - Do not dry sweep the powder.
 - Clean the spill area with a wet cloth or a HEPA-filtered vacuum.
- Dispose: Dispose of all contaminated materials (absorbent, PPE, cleaning supplies) as hazardous waste according to institutional and regulatory guidelines.[\[1\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Strontium Chromate** Powder.

[Click to download full resolution via product page](#)

Caption: Decision Tree for **Strontium Chromate** Spill Response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nj.gov [nj.gov]
- 2. porvairfiltration.com [porvairfiltration.com]
- 3. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
- 4. oxfordlabchem.com [oxfordlabchem.com]
- 5. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 6. Strontium Chromate | SrCrO₄ | CID 24599 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. echemi.com [echemi.com]
- To cite this document: BenchChem. [Technical Support Center: Handling Strontium Chromate Powder]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1219968#safety-precautions-for-handling-strontium-chromate-powder>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com